

# Operational Guide: Proper Disposal of n-Ethyl-2-phenoxyethanamine[1]

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## Compound of Interest

Compound Name: *n-Ethyl-2-phenoxyethanamine*

CAS No.: 91251-54-6

Cat. No.: B3021342

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## Executive Summary & Chemical Identification

**n-Ethyl-2-phenoxyethanamine** (also known as N-ethyl-2-phenoxyethylamine) is a secondary amine with an ether linkage. It presents specific handling challenges due to its basicity and potential for tissue corrosion. This guide provides a self-validating workflow for its disposal, prioritizing operator safety and regulatory compliance.

**Critical Distinction:** Do not confuse this compound with N-ethyl-2-phenylethanamine. The latter is a structural analog of phenethylamine stimulants. The "phenoxy" ether linkage in your compound alters its metabolic profile but retains the caustic hazards typical of organic amines.

## Chemical Profile

Property	Detail
Chemical Name	n-Ethyl-2-phenoxyethanamine
CAS Number	91251-54-6 (Free Base) / 100131-72-4 (HCl Salt)
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO
Primary Hazards	Corrosive (Skin/Eye), Acute Toxicity (Oral), Combustible Liquid (Free Base)
Waste Classification	Hazardous Organic Waste (Alkaline/Basic)

## Risk Assessment & Pre-Disposal Stabilization

Before moving the vessel, you must stabilize the waste matrix. The primary risk during disposal is exothermic neutralization if accidentally mixed with acid waste streams.

## Hazard Mitigation Protocol

- Corrosivity (pH > 11): As a secondary amine, the free base is highly alkaline. Direct contact causes immediate, deep-tissue chemical burns.
- Volatility: The free base liquid emits amine vapors. All transfers must occur inside a certified fume hood.
- Incompatibility:
  - Acids: Violent exothermic reaction.
  - Oxidizers: Potential for fire/explosion.
  - Halogenated Solvents: Avoid mixing with alkyl halides (e.g., DCM) for long-term storage, as slow alkylation reactions can pressurize containers.

## Personal Protective Equipment (PPE) Matrix

- Eyes: Chemical splash goggles + Face shield (Standard safety glasses are insufficient for pouring corrosive amines).

- Skin: Nitrile gloves (double-gloved) or Butyl rubber (for prolonged exposure). Lab coat + Chemical apron.
- Respiratory: Fume hood required. If outside a hood, use a full-face respirator with organic vapor/amine cartridges.

## Disposal Workflow (Step-by-Step)

This protocol uses a Segregation-First approach to prevent cross-stream reactivity.

### Phase 1: Characterization

Determine if you are disposing of the Liquid Free Base or the Solid Salt (HCl).

- Liquid: Treat as Flammable/Corrosive Organic Liquid.
- Solid: Treat as Toxic/Corrosive Solid.

### Phase 2: Waste Stream Segregation

Do NOT pour this down the drain. It is toxic to aquatic life and illegal to discharge under RCRA and local water authority regulations.

#### For Liquid Waste (Free Base):

- Select Container: High-density polyethylene (HDPE) or glass. Avoid metal containers if the coating is compromised.
- Stream Selection: Pour into the Non-Halogenated Organic waste stream.
  - Crucial Check: Verify the receiving container does not contain acidic waste (e.g., acetic acid, sulfuric acid residues).
- Labeling: Mark the tag with "Organic Waste, Basic, Toxic" and list "**n-Ethyl-2-phenoxyethanamine**" explicitly.

#### For Solid Waste (HCl Salt):

- Packaging: Double-bag in heavy-duty polyethylene bags or place in a wide-mouth HDPE jar.

- Labeling: Mark as "Hazardous Solid Waste: Toxic/Corrosive."

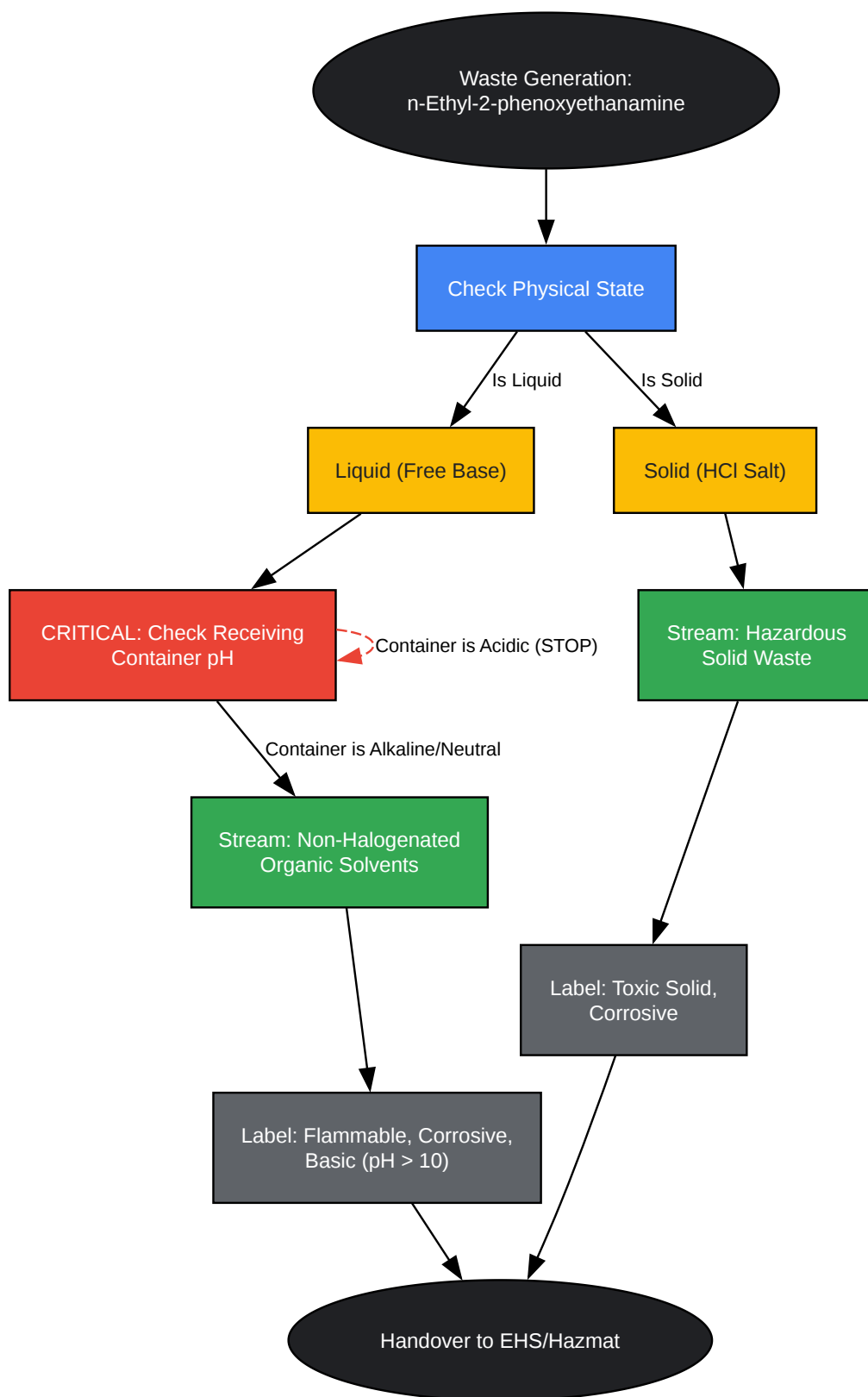
## Phase 3: Spills & Emergency Management

If a spill occurs during transfer:

- Evacuate the immediate area if vapors are strong.
- Absorb liquid spills with Vermiculite or Dry Sand. Do not use paper towels (combustible surface area increase).
- Collect absorbed material into a separate solid waste container labeled "Spill Debris: Corrosive Amine."

## Visualized Decision Logic (DOT Diagram)

The following diagram outlines the logical flow for assessing and disposing of **n-Ethyl-2-phenoxyethanamine**.



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Figure 1: Decision tree for the safe segregation and packaging of **n-Ethyl-2-phenoxyethanamine** waste.

## Chemical Compatibility Matrix

Use this table to verify the safety of mixing **n-Ethyl-2-phenoxyethanamine** with other waste constituents.

Chemical Class	Compatibility Status	Risk Description	Action
Inorganic Acids (HCl, H <sub>2</sub> SO <sub>4</sub> )	INCOMPATIBLE	Violent exothermic neutralization; splattering risk.	NEVER MIX. Segregate strictly.
Organic Acids (Acetic Acid)	INCOMPATIBLE	Exothermic reaction; formation of salts.	Segregate.
Oxidizers (Peroxides, Nitrates)	INCOMPATIBLE	Risk of fire or explosion. Organic amines are fuels.	Segregate.
Halogenated Solvents (DCM, Chloroform)	Conditional	Slow reaction (alkylation) over time; heat generation.	Avoid long-term storage in same drum.
Alcohols/Ketones	Compatible	Miscible; no immediate reaction.	Acceptable for co-disposal in solvent stream.

## References

- United States Environmental Protection Agency (EPA). Hazardous Waste Generators. RCRA Regulations (40 CFR Part 262). [\[Link\]](#)
- American Chemical Society (ACS). Identifying and Evaluating Hazards in Research Laboratories. [\[Link\]](#)

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